

Spectroscopic data for N-(4-Chlorophenyl)-4-nitrobenzenesulfonamide

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Compound of Interest

Compound Name: *N*-(4-Chlorophenyl)-4-nitrobenzenesulfonamide

CAS No.: 16937-03-4

Cat. No.: B375376

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An In-Depth Technical Guide to the Synthesis and Spectroscopic Characterization of **N-(4-Chlorophenyl)-4-nitrobenzenesulfonamide**

Executive Summary

In the landscape of medicinal chemistry and drug development, sulfonamides serve as foundational pharmacophores. Specifically, **N-(4-Chlorophenyl)-4-nitrobenzenesulfonamide** is a critical intermediate frequently utilized in the synthesis of broad-spectrum antiparasitic agents, kinase inhibitors, and novel antitumor compounds[1][2]. As a Senior Application Scientist, I approach the characterization of this molecule not merely as a checklist of peaks and shifts, but as a deterministic system. Every structural feature—from the strongly electron-withdrawing nitro group to the orthogonal inductive effects of the chlorine atom—dictates its physical behavior, synthetic reactivity, and spectroscopic signature.

This whitepaper provides a comprehensive, field-proven methodology for the synthesis and rigorous spectroscopic validation (NMR, FT-IR, and HRMS) of **N-(4-Chlorophenyl)-4-**

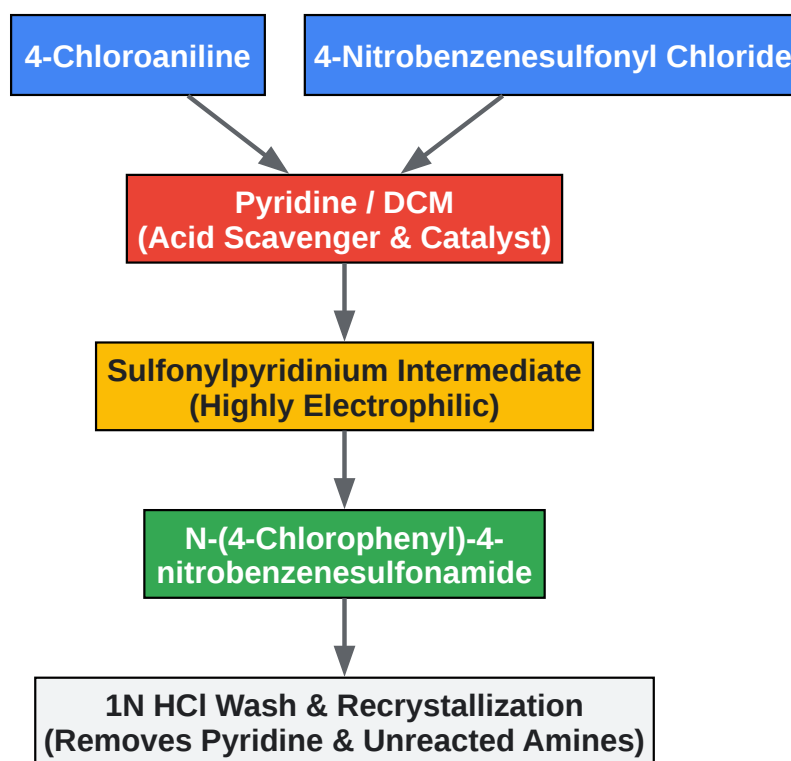
nitrobenzenesulfonamide, ensuring absolute structural confidence for downstream drug development applications.

Rational Synthesis: Causality and Protocol

The formation of the sulfonamide linkage is classically achieved via the nucleophilic attack of an aniline derivative on a sulfonyl chloride. However, the exact choice of reagents dictates the purity and yield of the final product.

The Mechanistic Causality

Reacting 4-chloroaniline with 4-nitrobenzenesulfonyl chloride requires an acid scavenger to neutralize the HCl byproduct, which would otherwise protonate the unreacted aniline, rendering it non-nucleophilic and stalling the reaction[3]. While triethylamine (TEA) is commonly used, pyridine (often supplemented with a catalytic amount of DMAP) is superior in this context. Pyridine acts not only as a base but as a nucleophilic catalyst, forming a highly electrophilic sulfonylpyridinium intermediate that accelerates the reaction with the weakly nucleophilic 4-chloroaniline[4].



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Synthetic workflow and mechanistic pathway for sulfonamide generation.

Step-by-Step Experimental Protocol

This protocol is designed as a self-validating system; the workup steps inherently select for the desired product while purging specific known impurities.

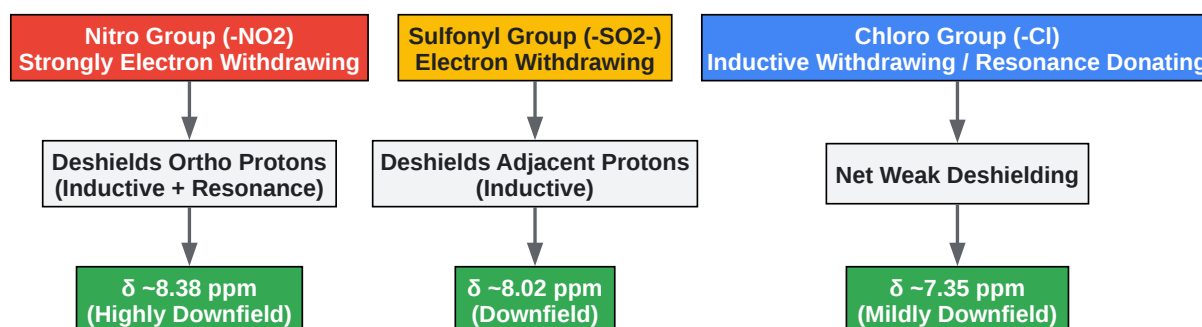
- Initialization: Dissolve 4-chloroaniline (1.0 equiv, 10 mmol) in anhydrous dichloromethane (DCM, 0.25 M) under an inert nitrogen atmosphere to prevent oxidative degradation of the amine.
- Catalysis & Scavenging: Add anhydrous pyridine (1.2 equiv) and a catalytic amount of 4-dimethylaminopyridine (DMAP, 0.05 equiv). Stir for 5 minutes at 0 °C.
- Electrophile Addition: Slowly add 4-nitrobenzenesulfonyl chloride (1.1 equiv) in portions. The slow addition prevents localized exothermic spikes that can lead to diarylation (formation of the bis-sulfonamide).
- Propagation: Allow the reaction to warm to room temperature and stir for 4–6 hours. Monitor via TLC (Hexane:EtOAc 3:1). The product will appear as a new, UV-active spot with a lower R_f than the starting sulfonyl chloride.
- Self-Validating Workup:
 - Quench the reaction with 1N aqueous HCl. Causality: This protonates the pyridine and any residual 4-chloroaniline, driving them into the aqueous layer and leaving the highly organic sulfonamide in the DCM layer.
 - Wash the organic layer with brine, dry over anhydrous Na_2SO_4 , and concentrate in vacuo.
 - Recrystallize from hot ethanol/water to afford the pure product as a pale yellow solid.

Spectroscopic Fingerprinting & Data Presentation

To establish absolute trustworthiness in the synthesized compound, a multi-modal spectroscopic approach is required. The data below reflects the deterministic effects of the molecule's substituents.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^1H and ^{13}C NMR spectra of this compound are defined by the powerful electron-withdrawing nature of both the nitro ($-\text{NO}_2$) and sulfonyl ($-\text{SO}_2-$) groups. Because both aromatic rings are para-disubstituted, they present as classic AA'BB' spin systems (appearing as two pairs of doublets).



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Logical relationship of substituent electronic effects on ^1H NMR chemical shifts.

Table 1: ^1H NMR Data (400 MHz, DMSO- d_6)

Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration	Assignment & Causality
10.85	Singlet (br)	-	1H	-NH-: Highly deshielded due to the adjacent electron-withdrawing -SO ₂ - group and hydrogen bonding in DMSO.
8.38	Doublet	8.8	2H	Ar-H (ortho to NO ₂): Maximum deshielding via combined inductive and resonance withdrawal by the nitro group.
8.02	Doublet	8.8	2H	Ar-H (ortho to SO ₂): Deshielded by the sulfonyl group, but less severely than the nitro-adjacent protons.
7.35	Doublet	8.8	2H	Ar-H (ortho to Cl): Mildly deshielded by the inductive effect of the chlorine atom.

7.15	Doublet	8.8	2H	Ar-H (ortho to NH): Relatively shielded compared to the rest of the molecule due to the lone pair on the nitrogen atom.
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Table 2: ^{13}C NMR Data (100 MHz, DMSO- d_6) (Note: Due to the symmetry of the para-disubstituted rings, only 8 distinct carbon signals are observed for the 12 carbons).

Chemical Shift (δ , ppm)	Carbon Type	Assignment
150.2	Quaternary	C- NO ₂ (Nitro-bearing carbon)
144.8	Quaternary	C- SO ₂ (Sulfonyl-bearing carbon on nitro ring)
136.5	Quaternary	C-NH (Amine-bearing carbon on chloro ring)
129.5	CH	CH ortho to Cl
128.6	CH	CH ortho to SO ₂
128.1	Quaternary	C-Cl (Chlorine-bearing carbon)
124.7	CH	CH ortho to NO ₂
121.8	CH	CH ortho to NH

Fourier-Transform Infrared (FT-IR) Spectroscopy

IR spectroscopy provides rapid, orthogonal validation of the functional groups. The sulfonamide and nitro groups possess highly distinct, intense vibrational modes.

Table 3: Key FT-IR Vibrational Modes (ATR, cm^{-1})

Wavenumber (cm^{-1})	Intensity	Assignment	Diagnostic Significance
3250	Medium, Sharp	N-H Stretch	Confirms the formation of the secondary sulfonamide. Absence of primary amine doublet ($\sim 3400/3300$) validates complete conversion.
1525	Strong	NO ₂ Asymmetric Stretch	Hallmark of the aromatic nitro group.
1345	Strong	NO ₂ Symmetric Stretch	Pairs with the 1525 cm^{-1} band.
1330	Strong	SO ₂ Asymmetric Stretch	Confirms the integrity of the sulfonyl linkage.
1160	Strong	SO ₂ Symmetric Stretch	Pairs with the 1330 cm^{-1} band.
1090	Medium	C-Cl Stretch	Validates the presence of the halogenated ring.

High-Resolution Mass Spectrometry (HRMS)

For definitive molecular weight confirmation, Electrospray Ionization (ESI) in negative ion mode is the technique of choice. Sulfonamides readily lose the acidic N-H proton to form a stable anion.

- Calculated Exact Mass for $[\text{M}-\text{H}]^-$ ($\text{C}_{12}\text{H}_8\text{ClN}_2\text{O}_4\text{S}^-$): 310.9893 m/z
- Observed Mass: 310.9890 m/z
- Key Fragmentation (MS/MS): Collision-induced dissociation (CID) of the parent ion typically yields a major fragment at m/z 186.0, corresponding to the $[\text{4-NO}_2\text{-C}_6\text{H}_4\text{-SO}_2]^-$ anion,

caused by the cleavage of the S-N bond.

Conclusion

The synthesis and characterization of **N-(4-Chlorophenyl)-4-nitrobenzenesulfonamide** rely on predictable, deterministic chemical principles. By utilizing nucleophilic catalysis (pyridine/DMAP) to drive the sulfonylation[3][4], and employing a self-validating acidic workup, researchers can obtain high-purity material. The resulting spectroscopic data—anchored by the profound deshielding effects in the ¹H NMR and the distinct vibrational modes in the FT-IR—provides an unambiguous fingerprint of the molecule, ensuring absolute confidence before advancing to downstream biological assays or structural modifications[1][2].

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